

physical properties of diethylene glycol monohexyl ether (boiling point, density)

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Compound of Interest

Compound Name: Diethylene glycol monohexyl ether

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Technical Guide: Physical Properties of Diethylene Glycol Monohexyl Ether

This technical guide provides an in-depth overview of the key physical properties of **diethylene glycol monohexyl ether**, specifically its boiling point and density. The information is intended for researchers, scientists, and professionals in drug development who utilize this compound in their work.

Core Physical Properties

Diethylene glycol monohexyl ether, also known as hexyl carbitol, is a high-boiling, colorless liquid with a mild odor.^[1] It is a versatile solvent with applications in coatings, cleaners, and as a chemical intermediate.^{[1][2]} An accurate understanding of its physical properties is crucial for its proper use and application in research and development.

Data Summary

The boiling point and density of **diethylene glycol monohexyl ether** are summarized in the table below. These values have been compiled from various sources and represent a range of experimentally determined and reported data.

Physical Property	Value	Conditions
Boiling Point	259.1 °C	at 760 Torr[3]
260 °C	at 1013 hPa[2][4]	
261-265 °C	Not specified[1]	
~250 °C	Not specified[1]	
Density	0.935 g/cm ³	at 20 °C[1]
0.935 g/mL	at 25 °C[1][3]	
0.9346 g/cm ³	at 20 °C (68 °F)[5]	
0.93 g/cm ³	at 20 °C[2][4]	

Experimental Protocols

The following sections detail the standard methodologies for the experimental determination of the boiling point and density of a liquid compound such as **diethylene glycol monoethyl ether**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[6] For accurate determination, especially with small sample volumes, the micro-reflux method is commonly employed.[7]

Apparatus:

- Small test tube
- Thermometer
- Capillary tube (sealed at one end)
- Heating apparatus (e.g., hot plate with a heating block or water bath)[7][8]
- Clamps and stand

Procedure:

- A small volume of the liquid sample (approximately 0.5 mL) is placed into the test tube.^[7]
- A capillary tube, with its open end facing down, is inserted into the liquid.^[6]
- The test tube is securely clamped and partially immersed in a heating bath. The thermometer is positioned so that its bulb is near the surface of the liquid.^[7]
- The sample is heated gently. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.^[7]
- Upon reaching the boiling point, the liquid's vapor will replace the air in the capillary tube, resulting in a rapid and continuous stream of bubbles.^[9]
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid begins to be drawn into the capillary tube.^[7]

Determination of Density

Density is a fundamental physical property defined as the mass of a substance per unit volume.^[10] It is typically determined by measuring the mass and volume of a sample.

Apparatus:

- Analytical balance
- Graduated cylinder or pycnometer (for higher accuracy)^{[10][11]}
- Thermometer

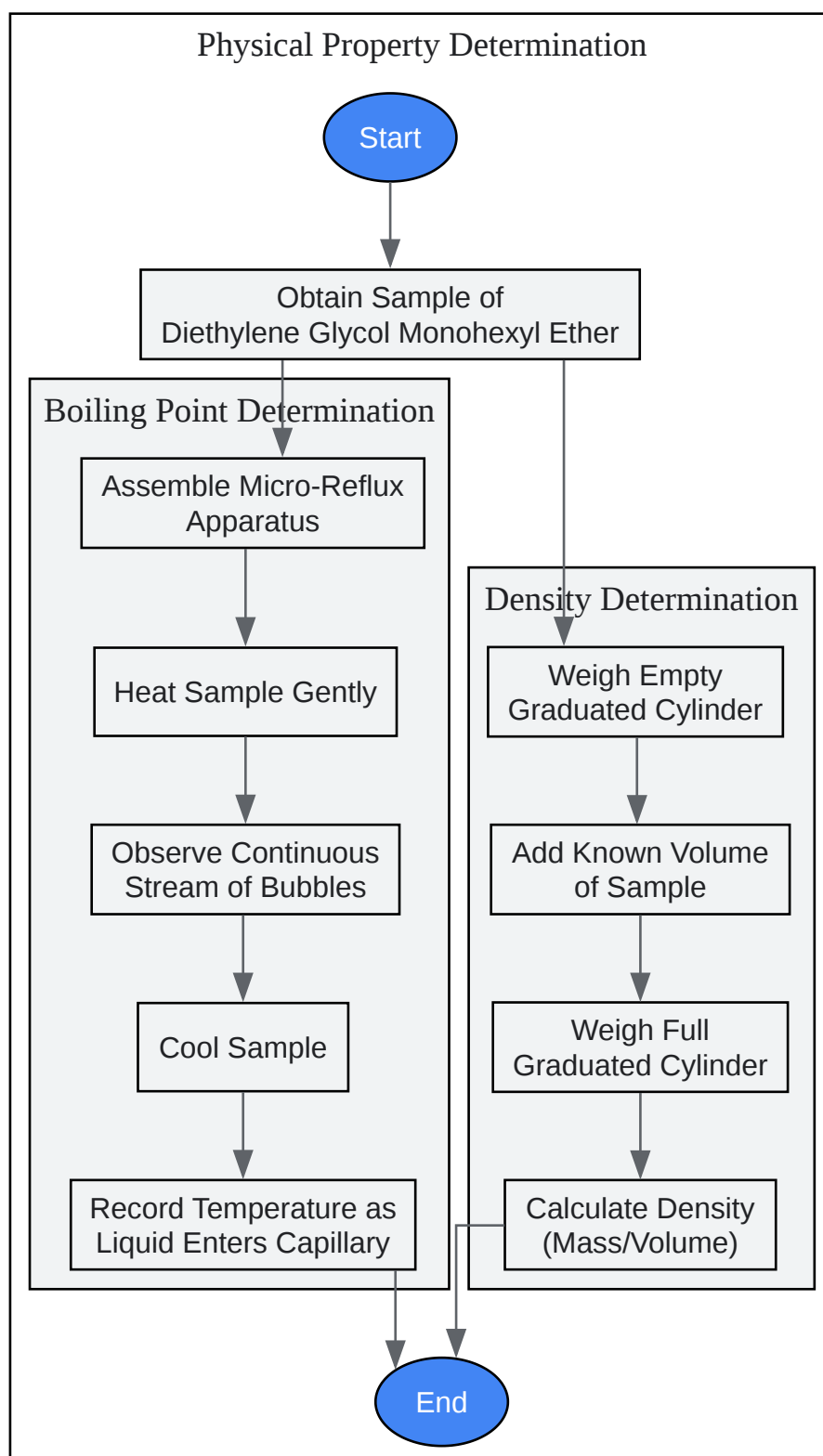
Procedure:

- The mass of a clean, dry graduated cylinder or pycnometer is measured using an analytical balance.^[11]

- A known volume of **diethylene glycol monohexyl ether** is carefully transferred into the graduated cylinder or pycnometer. The volume is read from the bottom of the meniscus.[\[10\]](#)
- The mass of the container with the liquid is then measured.[\[11\]](#)
- The mass of the liquid is determined by subtracting the mass of the empty container from the mass of the container with the liquid.[\[11\]](#)
- The density is calculated by dividing the mass of the liquid by its measured volume.[\[12\]](#)
- The temperature of the liquid should be recorded as density is temperature-dependent.[\[10\]](#)

Visualization of Experimental Workflow

The logical flow for determining the physical properties of **diethylene glycol monohexyl ether** is illustrated in the following diagram.



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Experimental Workflow for Physical Property Determination.

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